

triisopropylamine CAS number and molecular weight

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Compound of Interest

Compound Name: Triisopropylamine

Cat. No.: B1593748

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Technical Dossier: Triisopropylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **triisopropylamine**, a sterically hindered tertiary amine utilized in organic synthesis as a non-nucleophilic base and polymer stabilizer.^[1]

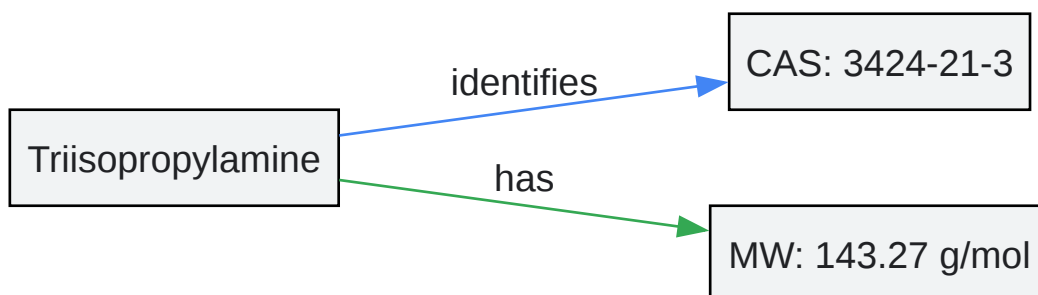
Physicochemical Properties

The fundamental physicochemical properties of **triisopropylamine** are summarized below. These values are essential for reaction stoichiometry, analytical characterization, and safety assessments.

Parameter	Value	Source(s)
CAS Number	3424-21-3	^[2] ^[3] ^[4] ^[5]
Molecular Weight	143.27 g/mol	^[3]
	143.274 g/mol	^[5]
	143.28 g/mol	^[4]
Molecular Formula	C ₉ H ₂₁ N	^[2] ^[3] ^[4]

Chemical Identification

The relationship between the common name, CAS number, and molecular formula is a foundational concept in chemical data representation. The following diagram illustrates this logical connection.



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Chemical Identity of **Triisopropylamine**

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References

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- 3. Triisopropylamine | C₉H₂₁N | CID 61924 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Triisopropylamine Dealer and Distributor | Triisopropylamine Supplier | Triisopropylamine Stockist | Triisopropylamine Importers [multichemindia.com]
- 5. Page loading... [guidechem.com]
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